

Application Notes and Protocols for GSK345931A in Rat Inflammatory Pain Models

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Compound of Interest

Compound Name: GSK345931A

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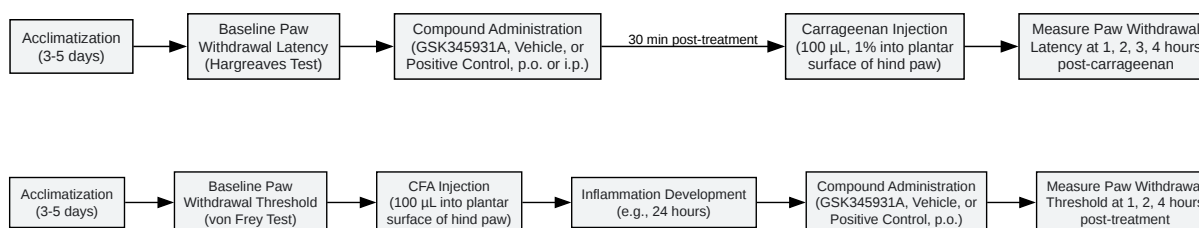
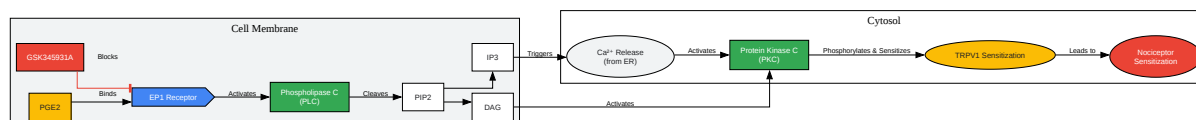
Introduction

GSK345931A is a potent and selective antagonist of the prostaglandin E2 (PGE2) receptor subtype 1 (EP1). Prostaglandins are key mediators of inflammation and pain.[1][2] By blocking the EP1 receptor, **GSK345931A** has demonstrated significant analgesic efficacy in preclinical models of inflammatory pain.[2][3] These application notes provide detailed protocols for utilizing **GSK345931A** in two standard rat models of inflammatory pain: the carrageenan-induced thermal hyperalgesia model and the Complete Freund's Adjuvant (CFA)-induced mechanical allodynia model. The document also includes the known signaling pathway of EP1 receptor activation in nociceptors.

Mechanism of Action: EP1 Receptor Antagonism

Inflammatory mediators, such as prostaglandins, are released at the site of tissue injury. PGE2, in particular, sensitizes peripheral nociceptors (pain-sensing neurons) by binding to its receptors, including the EP1 receptor. Activation of the Gq-coupled EP1 receptor leads to the activation of phospholipase C (PLC), subsequent production of inositol trisphosphate (IP3) and diacylglycerol (DAG), and an increase in intracellular calcium levels. This signaling cascade ultimately results in the sensitization of ion channels, such as TRPV1, lowering the threshold for activation by noxious stimuli and leading to a state of hypersensitivity (hyperalgesia and allodynia). **GSK345931A** competitively binds to the EP1 receptor, preventing its activation by PGE2 and thereby reducing the sensitization of nociceptors and alleviating inflammatory pain.

Signaling Pathway



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- 3. Models of Inflammation: Carrageenan- or Complete Freund's Adjuvant-Induced Edema and Hypersensitivity in the Rat - PMC [pmc.ncbi.nlm.nih.gov]
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